

Proper Disposal of Khusimol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	<i>Khusimol</i>
Cat. No.:	B1673632

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Essential safety and logistical information for the proper handling and disposal of **Khusimol** in a laboratory setting.

This document provides procedural guidance for researchers, scientists, and drug development professionals on the safe disposal of **Khusimol**. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Khusimol is a sesquiterpene alcohol found in vetiver oil.^[1] While some informal sources suggest that no special disposal is required, this advice is contradicted by formal safety data sheets (SDS) for vetiver oil, which contains **Khusimol**. It is imperative to follow the more stringent guidelines outlined in official safety documents and local regulations.

Quantitative Data

The following table summarizes the key physical and chemical properties of **Khusimol**.

Property	Value
Chemical Formula	<chem>C15H24O</chem>
Molar Mass	220.356 g/mol
Appearance	Oily liquid
Density	0.974 - 1.02 g/cm ³ [2]
Boiling Point	150 °C (at 0.02 mmHg), 313.2 °C (at 760 mmHg) [2]
Flash Point	119.7 °C [2]
Solubility in Water	Immiscible
Solubility in Organic Solvents	Soluble

Experimental Protocols for Disposal

While specific experimental protocols for the disposal of pure **Khusimol** are not readily available, the following step-by-step disposal procedure is based on the safety data sheets for vetiver oil, which contains a significant percentage of **Khusimol**.

Disposal of Small Spills:

- Ensure Proper Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of vapors.
- Wear Personal Protective Equipment (PPE): At a minimum, wear protective gloves, safety glasses, and a lab coat.
- Contain the Spill: Use an inert absorbent material such as dry clay, sand, or diatomaceous earth to contain the spill.[\[3\]](#)
- Absorb the **Khusimol**: Absorb the spilled liquid with the absorbent material.
- Collect the Waste: Carefully collect the absorbed material and place it in a clearly labeled, sealed container for hazardous waste.

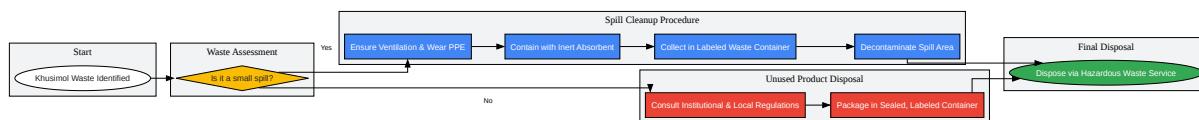
- Decontaminate the Area: Clean the spill area thoroughly with soap and water.
- Dispose of Waste: Dispose of the sealed container and any contaminated cleaning materials in accordance with local, regional, and national environmental regulations.[3] Do not pour down the drain.[4]

Disposal of Unused **Khusimol**:

- Consult Local Regulations: Before disposal, consult your institution's environmental health and safety (EHS) office for specific guidelines on chemical waste disposal.
- Package for Disposal: Place the unused **Khusimol** in its original container or a compatible, tightly sealed, and clearly labeled waste container.
- Arrange for Pickup: Contact your institution's hazardous waste disposal service to arrange for pickup.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Khusimol**.



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Caption: Workflow for the proper disposal of **Khusimol** waste.

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